

Application Note: A Protocol for the Isolation of Fluticasone Propionate Dithioacid

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Compound of Interest

Compound Name: *Fluticasone Propionate Dithioacid*

Cat. No.: *B16346402*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fluticasone Propionate is a potent synthetic corticosteroid widely used for its anti-inflammatory properties in the treatment of asthma and allergic rhinitis. As with any active pharmaceutical ingredient (API), the identification, characterization, and control of impurities are critical for ensuring drug safety and efficacy. **Fluticasone Propionate Dithioacid** is a known impurity associated with the synthesis of Fluticasone Propionate.[1] This document provides a detailed protocol for the isolation and purification of **Fluticasone Propionate Dithioacid**, which can then be used as a reference standard in quality control and stability studies.

The protocol outlines a representative synthetic route followed by a multi-step purification process involving liquid chromatography and crystallization. The methods described are based on established principles for the synthesis and purification of corticosteroids and their related substances.

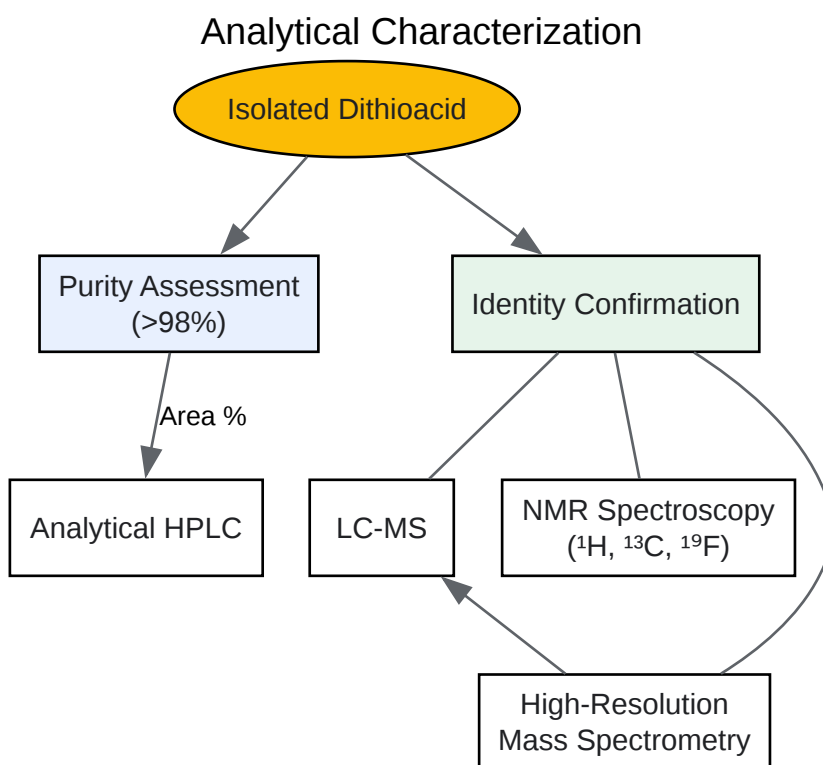
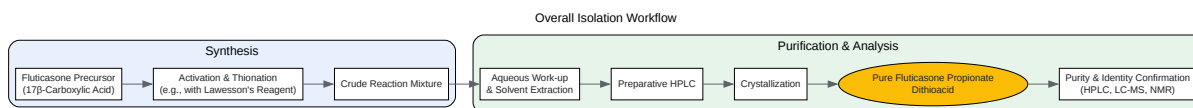
Physicochemical Data

All quantitative data for the target compound are summarized in the table below for easy reference.

Property	Value	References
Chemical Name	(6S, 8S, 9R, 10S, 11S, 13S, 14S, 16R, 17R)-6, 9-difluoro-11-hydroxy-10, 13, 16-trimethyl-3-oxo-17-(propionyloxy)-6, 7, 8, 9, 10, 11, 12, 13, 14, 15, 16, 17-dodecahydro-3H-cyclopenta[a]phenanthrene-17-carbodithioic acid	[1][2]
Molecular Formula	C24H30F2O4S2	[3][4][5][6]
Molecular Weight	484.63 g/mol	[3][4][6]
Category	Impurity of Fluticasone Propionate	[1][3]

Experimental Workflow

The overall process for generating and isolating **Fluticasone Propionate Dithioacid** involves the chemical synthesis from a suitable precursor, followed by extraction and a multi-step purification process to achieve the desired purity for use as a reference standard.



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